

Benzyl Bromide: A Comprehensive Technical Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Benzyl bromide*

Cat. No.: B3423114

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This guide provides an in-depth overview of the physical properties, safety data, and handling protocols for **benzyl bromide** (C_7H_7Br), a versatile and highly reactive benzylating agent.^{[1][2]} Intended for researchers, scientists, and professionals in drug development, this document emphasizes a proactive approach to safety and operational excellence. The causality behind experimental choices and the inherent self-validating nature of the described protocols are central to this narrative, ensuring both scientific integrity and user safety.

Core Physicochemical Characteristics

Benzyl bromide is a colorless to pale yellow liquid at room temperature, known for its pungent, tear-gas-like odor.^{[3][4][5]} Its utility as a benzylating agent in organic synthesis is significant, particularly for the protection of alcohols and carboxylic acids.^{[1][4]} However, its reactivity also contributes to its hazardous nature, demanding meticulous handling and a thorough understanding of its properties.

Table 1: Key Physical Properties of Benzyl Bromide

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ Br	
Molecular Weight	171.03 g/mol	[3]
Appearance	Colorless to yellow liquid	[3] [4] [5]
Odor	Pungent, sharp, agreeable, tear gas-like	[3] [4]
Density	1.430 - 1.441 g/cm ³ at 20-22 °C	[3] [6] [7]
Melting Point	-4.0 to -1 °C (27 to 30 °F)	[1] [4] [7]
Boiling Point	198-199 °C (388 to 390 °F) at 760 mmHg	[4] [7]
Flash Point	79 - 86 °C (174 - 188 °F) (closed cup)	[1] [4] [5]
Vapor Pressure	0.49 mbar at 20 °C; 1 mmHg at 90°F	[6] [7]
Vapor Density	5.8 (Air = 1.0)	[6] [7]
Water Solubility	Slightly soluble; reacts slowly with water	[3] [7] [8]
Solubility in other solvents	Miscible with ethanol, ether, benzene, and carbon tetrachloride	[2] [4]
Refractive Index	1.5752 at 20 °C/D	[3] [4]

The relatively high vapor density of **benzyl bromide** indicates that its vapors are heavier than air and can accumulate in low-lying areas, posing an inhalation hazard and a potential for flashback if an ignition source is present.[\[6\]](#)[\[7\]](#)[\[9\]](#)

Hazard Analysis and Risk Mitigation

Benzyl bromide is classified as a hazardous substance due to its corrosive, combustible, and lachrymatory properties.[\[6\]](#)[\[9\]](#)[\[10\]](#) It is a potent irritant to the skin, eyes, and respiratory tract.[\[9\]](#)[\[10\]](#) Furthermore, there is a potential for mutagenic effects, necessitating handling with extreme caution.[\[9\]](#)

Table 2: Benzyl Bromide Hazard Identification and Safety Classifications

Hazard Type	Classification and Description	Source(s)
Acute Toxicity (Inhalation)	May be fatal if inhaled. Causes severe respiratory tract irritation.	[11]
Skin Corrosion/Irritation	Causes skin irritation and can cause severe burns upon contact.	[9] [10]
Serious Eye Damage/Irritation	Causes serious eye irritation and can lead to eye damage. It is a strong lachrymator.	[9] [10]
Respiratory Sensitization	May cause respiratory irritation.	[10] [12]
Flammability	Combustible liquid.	[9] [10]
Reactivity	Reacts violently with strong bases, amines, oxidizing agents, and alcohols. Corrosive to most metals, especially in the presence of moisture.	[7] [9]

Incompatibilities and Hazardous Reactions

A critical aspect of safely handling **benzyl bromide** is understanding its incompatibilities. Violent reactions can occur with:

- Strong Bases: (e.g., sodium hydroxide, potassium hydroxide)[9]
- Amines[9]
- Oxidizing Agents: (e.g., perchlorates, peroxides, permanganates)[9]
- Alcohols[9]
- Metals: Corrosive to most metals, except nickel and lead, particularly when moisture is present.[7][8][9]

Benzyl bromide decomposes slowly upon contact with water, producing hydrogen bromide gas, which is also corrosive and toxic.[3][5] This reaction can be accelerated by light and moisture, highlighting the importance of proper storage.[7][8][10]

Standard Operating Procedures for Safe Handling

A systematic approach to handling **benzyl bromide** is paramount to minimizing risk. The following protocols are designed to be self-validating, incorporating safety checks at each stage.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense. The rationale is to create a complete barrier to prevent any contact with the substance.

- Hand Protection: Wear appropriate chemical-resistant gloves. Consult the glove manufacturer's specifications for breakthrough times and material compatibility.[9][11]
- Eye and Face Protection: Chemical splash goggles and a face shield are mandatory to protect against splashes and the potent lachrymatory vapors.[9][11]
- Skin and Body Protection: A lab coat and, where significant exposure risk exists, appropriate protective clothing should be worn.[9][11]
- Respiratory Protection: All handling of **benzyl bromide** must be conducted in a certified chemical fume hood.[13] If exposure limits are likely to be exceeded, a NIOSH/MSHA-approved respirator is required.[11]

Engineering Controls and Work Practices

- Ventilation: A properly functioning chemical fume hood is essential to control vapor exposure.
[\[9\]](#)[\[13\]](#)
- Ignition Sources: **Benzyl bromide** is a combustible liquid, so all sources of ignition, including open flames, sparks, and hot surfaces, must be eliminated from the work area.[\[9\]](#)[\[10\]](#)
- Handling: Use only in a well-ventilated area.[\[10\]](#) Avoid breathing vapors or mist.[\[10\]](#)[\[13\]](#) Prevent contact with skin and eyes.[\[13\]](#) Ground and bond containers when transferring material to prevent static discharge.[\[11\]](#)

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated area away from light, moisture, and incompatible materials.[\[9\]](#)[\[10\]](#) Containers should be tightly closed.[\[9\]](#)[\[10\]](#)
- Disposal: Dispose of **benzyl bromide** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[9\]](#)[\[10\]](#)

Emergency Response Protocols

In the event of an emergency, a clear and practiced response plan is crucial.

First Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[3\]](#)[\[10\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious

person. Seek immediate medical attention.

Spill and Leak Response

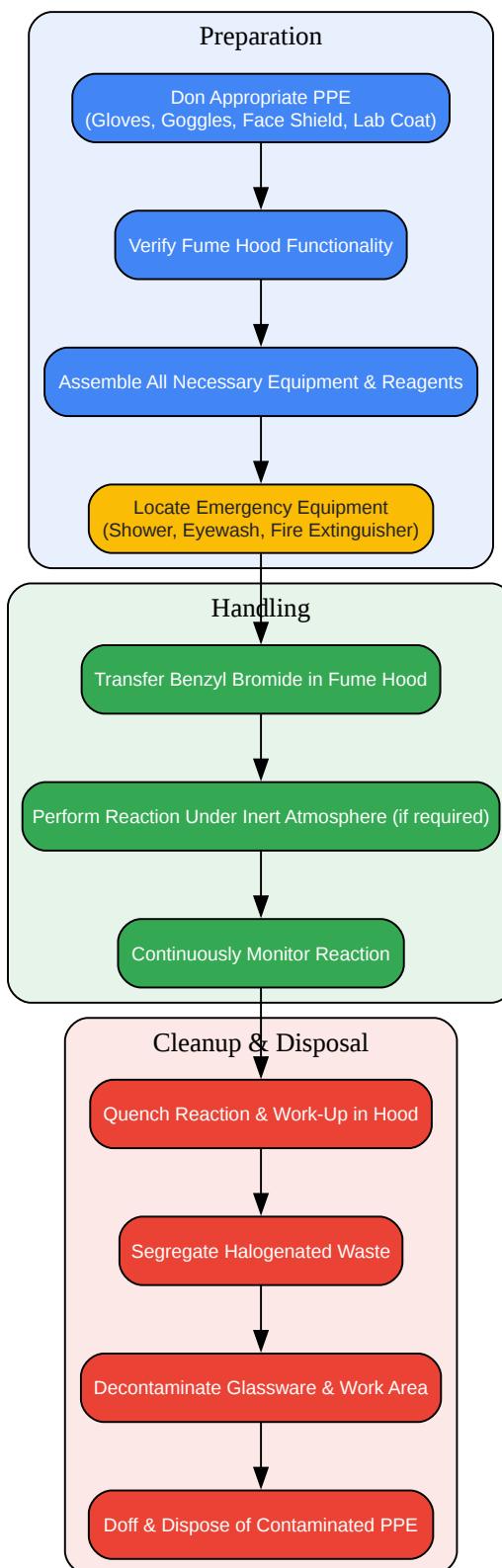
- Evacuation: Evacuate all non-essential personnel from the spill area.[9]
- Ventilation and Ignition Control: Ensure the area is well-ventilated and remove all ignition sources.[9]
- Containment and Cleanup: For small spills, cover with a dry, inert absorbent material such as sand, dry lime, or soda ash.[9] Do NOT use water.[9] Collect the absorbed material into a covered container for proper disposal.[9]

Firefighting Measures

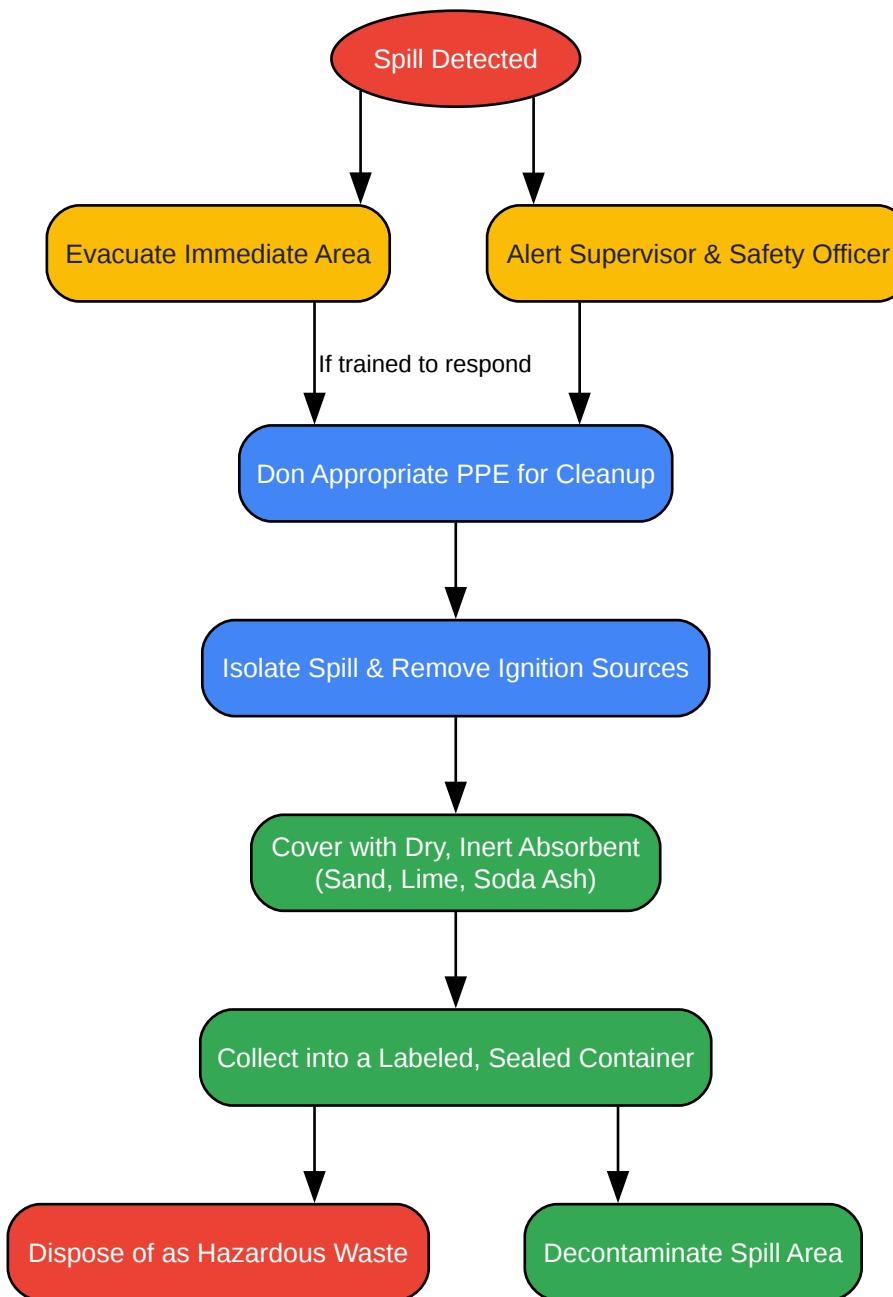
- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[6][9] DO NOT USE WATER as it can react with **benzyl bromide**.[6][9]
- Hazardous Combustion Products: Fires involving **benzyl bromide** can produce poisonous gases, including hydrogen bromide.[6][9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[14]

Visualizing Safety Workflows

The following diagrams illustrate key decision-making processes for handling **benzyl bromide** safely.

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Caption: Standard Operating Workflow for **Benzyl Bromide**.



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